

Chemical structure and properties of Amphenone B

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Compound of Interest

Compound Name: Amphenone B

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An In-depth Technical Guide to Amphenone B

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Amphenone B**, a significant compound in endocrine research. It details its chemical structure, physicochemical properties, mechanism of action, and biological effects, supported by quantitative data and visualizations of its key signaling pathways.

Chemical Identity and Structure

Amphenone B, also known as 3,3-bis(p-aminophenyl)butan-2-one, is a synthetic compound initially investigated for its profound effects on endocrine function.^[1] It was first synthesized in 1950 and is structurally related to the insecticide p,p'-DDD.^[1] A critical point in its history is the 1957 correction of its chemical structure; it was initially misidentified as 1,2-bis(p-aminophenyl)-2-methylpropan-1-one.^{[1][2]} This re-identification was crucial for understanding its structure-activity relationships.^[3]

Table 1: Chemical Identifiers for **Amphenone B**

Identifier	Value
IUPAC Name	3,3-Bis(4-aminophenyl)butan-2-one
Other Names	Amphenone; 3,3-bis(p-aminophenyl)butan-2-one
CAS Number	2686-47-7 [2]
Molecular Formula	C ₁₆ H ₁₈ N ₂ O [1] [2] [4]
SMILES	CC(=O)C(C)(c1ccc(cc1)N)c2ccc(cc2)N [4]
InChI	InChI=1S/C16H18N2O/c1-11(19)16(2,12-3-7-14(17)8-4-12)13-5-9-15(18)10-6-13/h3-10H,17-18H2,1-2H3 [1]
InChIKey	MKBVGNJXUNEBAL-UHFFFAOYSA-N [1] [4]

Physicochemical Properties

Amphenone B is a crystalline solid. Its properties, along with those of its more water-soluble dihydrochloride derivative, are summarized below.

Table 2: Physicochemical Data for **Amphenone B** and its Dihydrochloride Salt

Property	Amphenone B	Amphenone B Dihydrochloride
Molar Mass	254.33 g·mol ⁻¹ [1] [2] [4]	327.25 g·mol ⁻¹ [2]
Appearance	Crystals [2]	Crystals from ethanol [2]
Melting Point	137.5-138°C [2]	Decomposes at 272-275°C [2]
Solubility	Not specified	Soluble in water [2]
Stereochemistry	Achiral [4]	-
Percent Composition	C 75.56%, H 7.13%, N 11.01%, O 6.29% [2]	C 58.72%, H 6.16%, Cl 21.67%, N 8.56%, O 4.89% [2]

Mechanism of Action

Amphenone B is a broad-spectrum inhibitor of hormone biosynthesis, affecting both the adrenal and thyroid glands.[\[1\]](#)

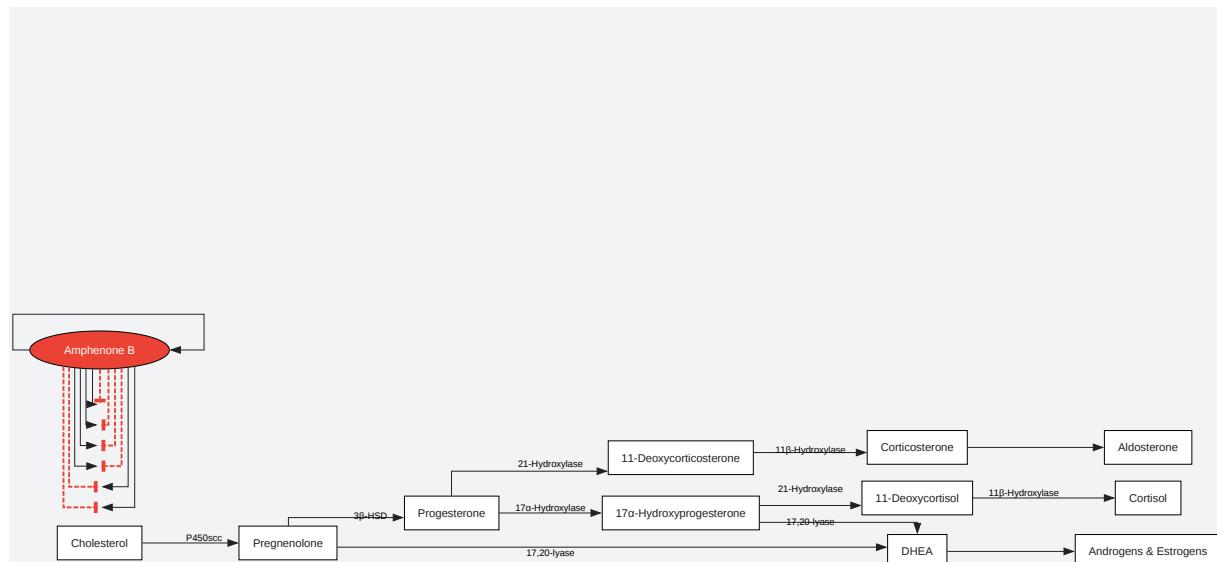
Inhibition of Adrenal Steroidogenesis

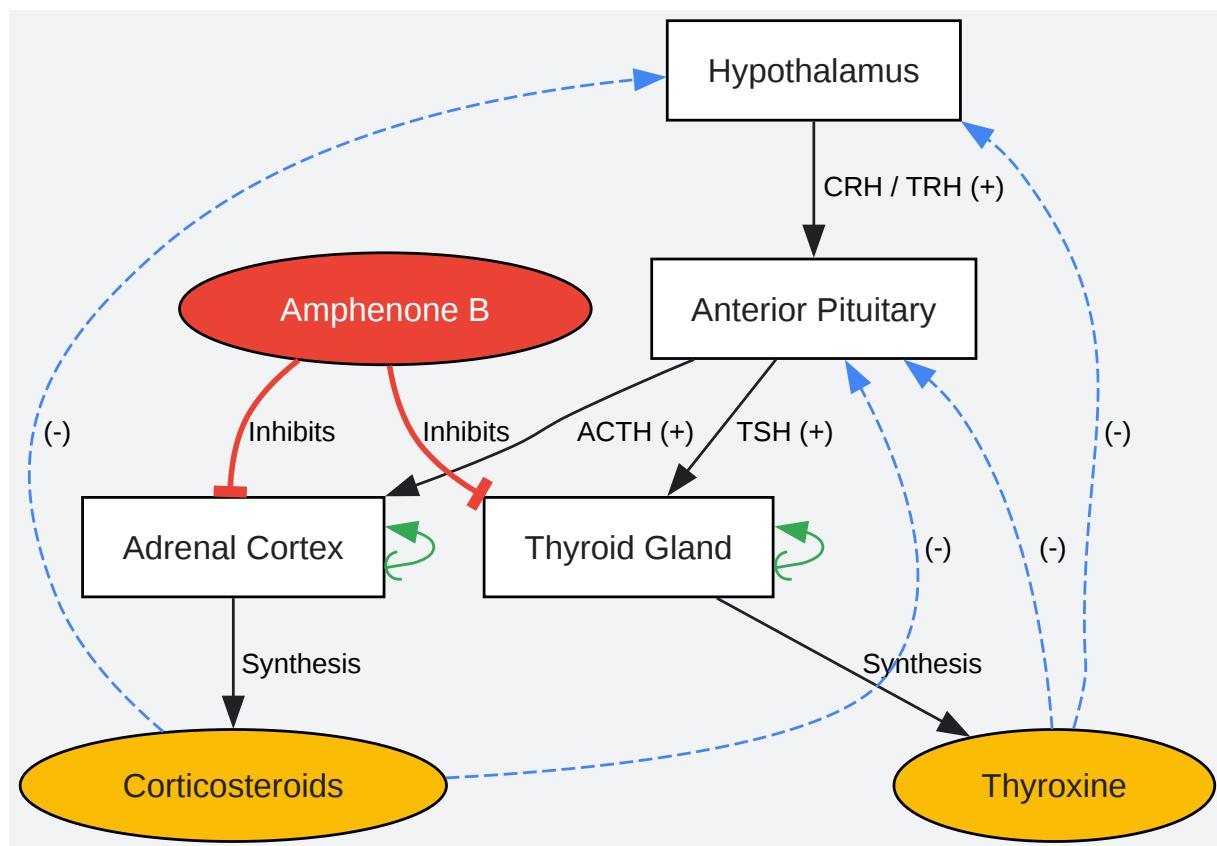
The primary mechanism of **Amphenone B** is the competitive inhibition of several key enzymes in the steroidogenesis pathway.[\[1\]](#) This blockade prevents the conversion of cholesterol into various steroid hormones, including glucocorticoids (e.g., cortisol), mineralocorticoids (e.g., aldosterone), androgens, and estrogens.[\[1\]](#)

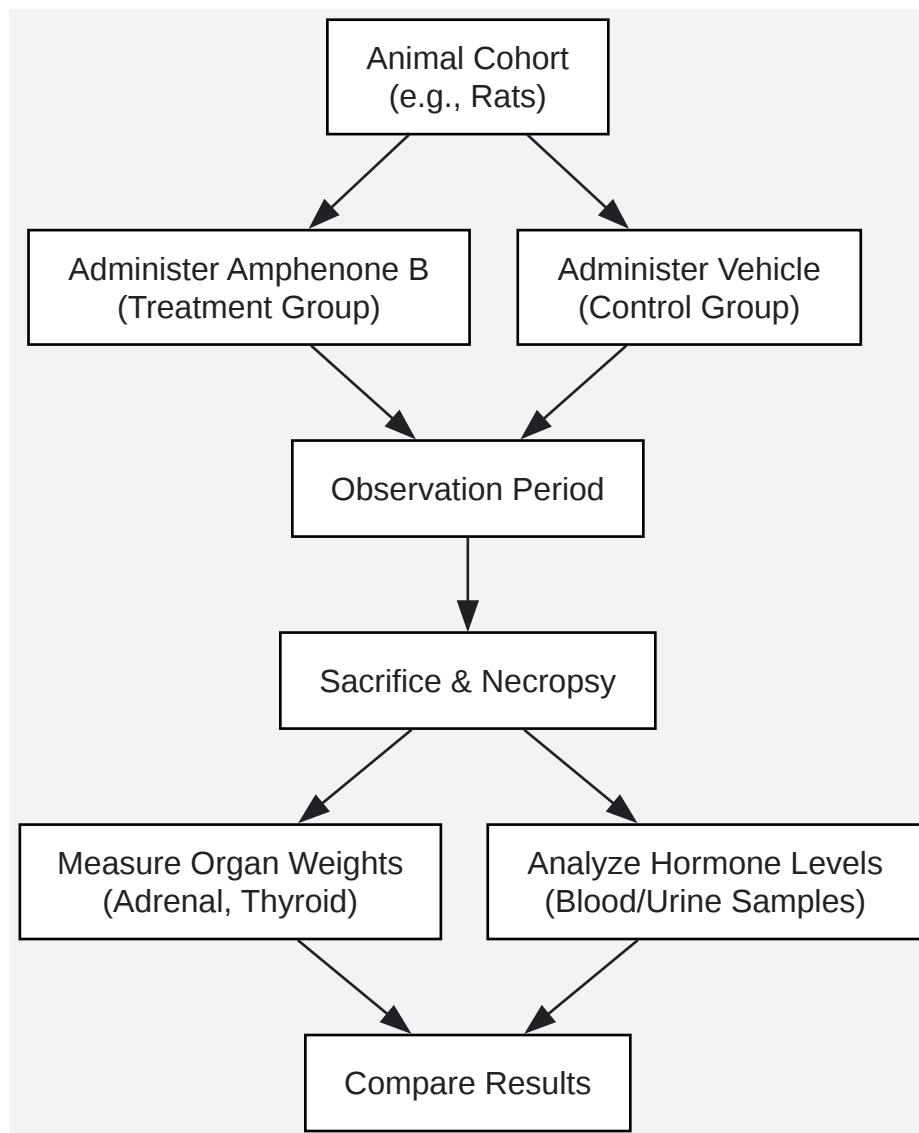
Key Inhibited Enzymes:

- Cholesterol side-chain cleavage enzyme (P450scc)
- 3 β -hydroxysteroid dehydrogenase (3 β -HSD)
- 11 β -hydroxylase (CYP11B1)
- 17 α -hydroxylase (CYP17A1)
- 17,20-lyase (CYP17A1)
- 21-hydroxylase (CYP21A2)[\[1\]](#)

This widespread inhibition leads to a significant decrease in circulating levels of corticosteroids, androgens, and estrogens.[\[1\]](#)







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